

# Nuarimol d4: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Nuarimol d4

Cat. No.: B15554949

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This in-depth technical guide provides comprehensive safety data and handling protocols for **Nuarimol d4**. The information presented is compiled and extrapolated from available data for its non-deuterated analogue, Nuarimol, to ensure the highest safety standards in research and development settings.

## Chemical and Physical Properties

**Nuarimol d4** is a deuterated form of the systemic fungicide Nuarimol. While specific experimental data for the deuterated compound is limited, the following table summarizes its known properties and those of its non-deuterated counterpart, Nuarimol. The primary difference between the two is the molecular weight, with the chemical and biological properties expected to be largely similar.

Property	Value (Nuarimol d4)	Value (Nuarimol)	Data Source
Molecular Formula	C <sub>17</sub> H <sub>8</sub> D <sub>4</sub> ClFN <sub>2</sub> O	C <sub>17</sub> H <sub>12</sub> ClFN <sub>2</sub> O	[1]
Molecular Weight	318.77 g/mol	314.74 g/mol	[1][2]
CAS Number	Not available	63284-71-9	[2][3]
Appearance	Neat (likely a solid)	Neat	
Synonyms	(2-Chlorophenyl)(4-fluorophenyl)-2,3,5,6-d4(pyrimidin-5-yl)methanol	α-(2-Chlorophenyl)-α-(4-fluorophenyl)-5-pyrimidinemethanol; EL 228; Tridal; Trimidal	

## Hazard Identification and GHS Classification

A specific Globally Harmonized System (GHS) classification for **Nuarimol d4** is not readily available. The following classification is based on a solution of Nuarimol in acetone and should be considered for risk assessment.

Hazard Class	Category	Hazard Statement
Flammable liquids	2	Highly Flammable
Skin corrosion/irritation	2	Irritating to skin
Serious eye damage/eye irritation	2A	Causes severe eye irritation
Specific target organ toxicity, single exposure	3	Vapors may cause drowsiness and dizziness; May be irritating to mucous membrane and upper respiratory system

Source: AccuStandard Safety Information for Nuarimol in Acetone

## Toxicological Data

Detailed toxicological studies specifically on **Nuarimol d4** are not publicly available. The toxicological profile is expected to be similar to that of Nuarimol. It is important to handle this compound with care, assuming it may have similar toxicological properties to related azole fungicides.

## Experimental Protocols: Safe Handling and Emergency Procedures

Given the potential hazards, the following protocols are recommended for handling **Nuarimol d4** in a laboratory setting.

### Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) should be worn.
- **Skin and Body Protection:** A lab coat or other protective clothing is required.
- **Respiratory Protection:** If working with the solid form that may generate dust, or if engineering controls are insufficient, a NIOSH-approved respirator is recommended.

### Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

### Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapor. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from heat, sparks, and open flames.

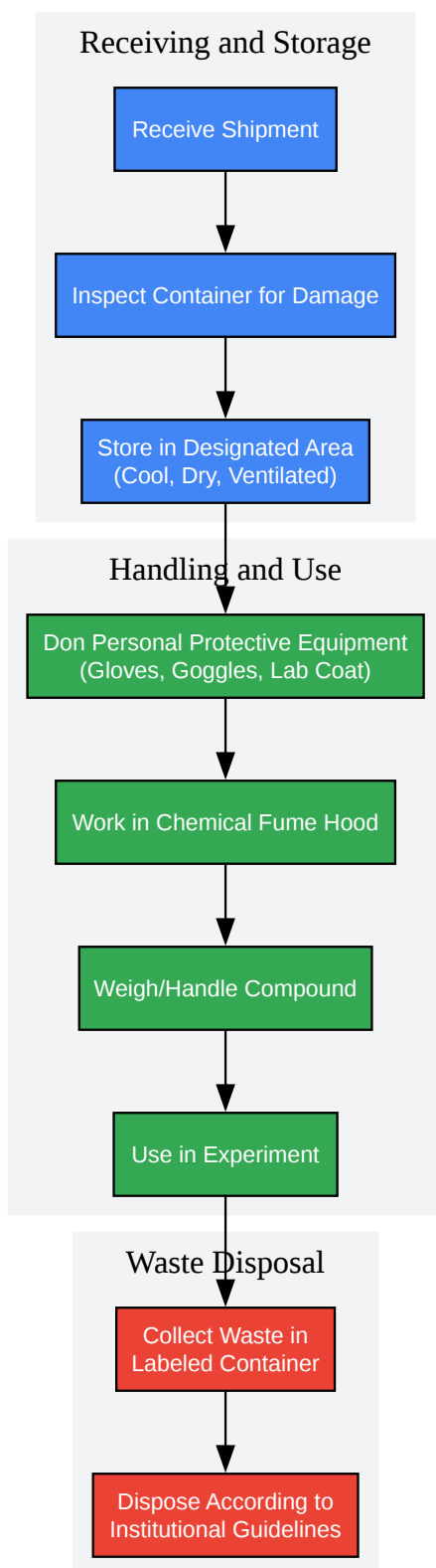
### First Aid Measures

- **Eye Contact:** Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.

- Skin Contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Get medical attention if symptoms occur.
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.

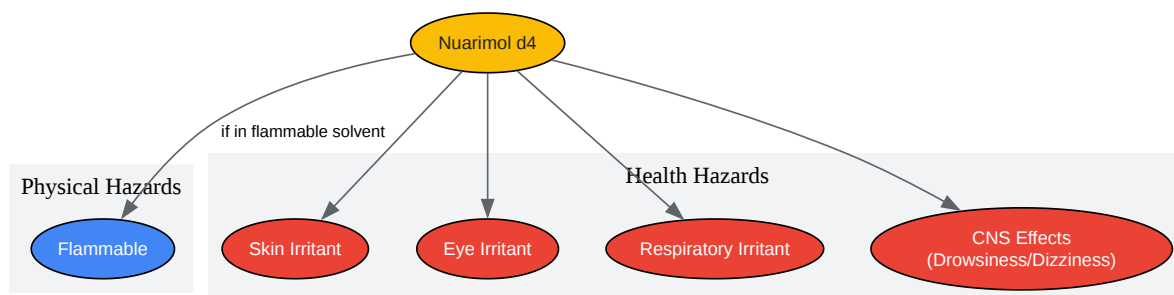
## Visualized Safety Workflow and Hazard Relationships

To further aid in the safe handling and understanding of the risks associated with **Nuarimol d4**, the following diagrams have been created.



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Caption: Workflow for the safe handling of **Nuarimol d4**.



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Caption: Potential hazard relationships for **Nuarimol d4**.

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## References

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